

# Baumycin C1: A Technical Overview of its Molecular Characteristics, Isolation, and Biological Activity

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## Compound of Interest

Compound Name: *Baumycin C1*

Cat. No.: *B1284055*

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## Introduction

**Baumycin C1** is an antitumor antibiotic belonging to the anthracycline class of chemotherapeutic agents. Anthracyclines are a critical component in the treatment of numerous cancers, and understanding the specific properties of individual analogs like **Baumycin C1** is crucial for the development of more effective and less toxic cancer therapies. This technical guide provides a comprehensive overview of the molecular formula and weight of **Baumycin C1**, details on its isolation and characterization, and insights into its biological activity and potential mechanisms of action.

## Core Molecular Data

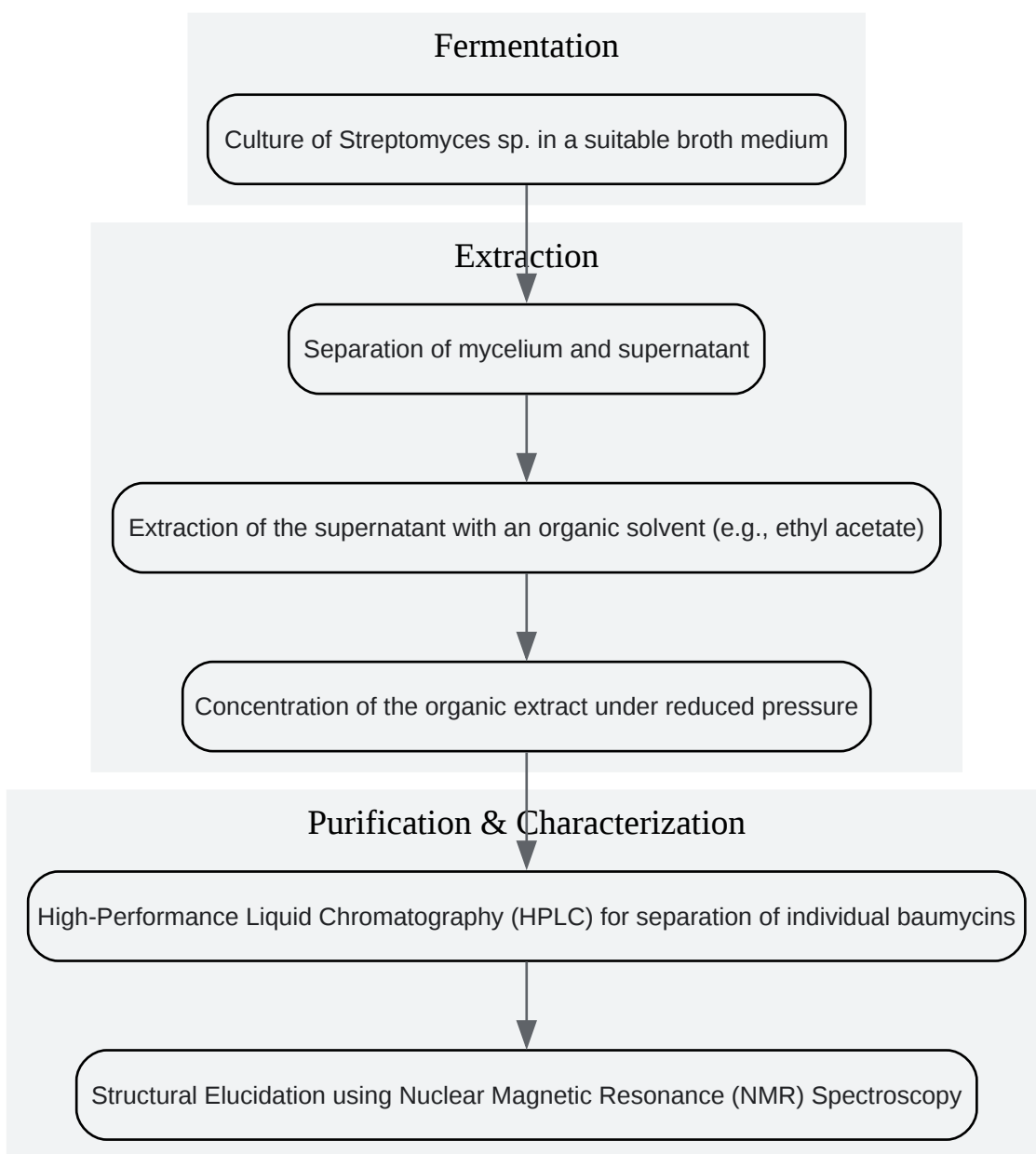
The fundamental molecular properties of **Baumycin C1** are summarized in the table below.

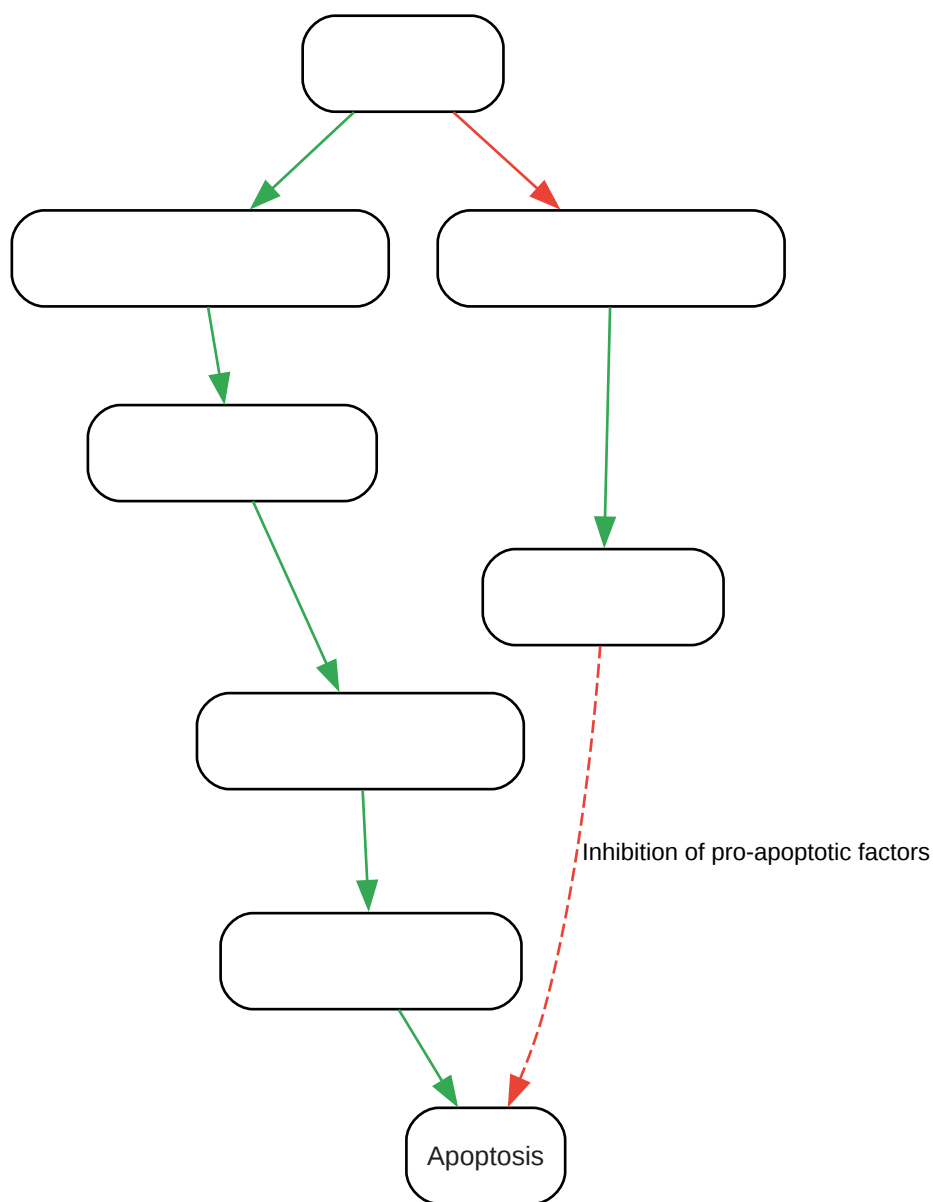
Property	Value
Molecular Formula	C <sub>28</sub> H <sub>29</sub> NO <sub>11</sub> <a href="#">[1]</a>
Molecular Weight	555.53 g/mol <a href="#">[1]</a> or 555.54 g/mol <a href="#">[2]</a>

## Experimental Protocols

### Isolation and Purification of Baumycins

Baumycins are naturally produced by certain strains of Streptomyces. A general workflow for the isolation and characterization of baumycins, including **Baumycin C1**, from a producing organism such as Streptomyces sp. D788 is outlined below. This process involves fermentation, extraction, and chromatographic separation.





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## References

- 1. Daunorubicin induces cell death via activation of apoptotic signalling pathway and inactivation of survival pathway in muscle-derived stem cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Daunorubicin-induced apoptosis: triggering of ceramide generation through sphingomyelin hydrolysis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Baumycin C1: A Technical Overview of its Molecular Characteristics, Isolation, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284055#baumycin-c1-molecular-formula-and-weight]

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